

A Technical Guide to the Physicochemical Properties of Methyl 4-Cyanobenzoate

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Compound of Interest

Compound Name: Methyl 4-cyanobenzoate

Cat. No.: B141460

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This technical guide provides an in-depth overview of the melting and boiling points of **methyl 4-cyanobenzoate**, targeted towards researchers, scientists, and professionals in drug development. This document outlines key physical constants, detailed experimental protocols for their determination, and a logical workflow for assessing compound purity.

Physicochemical Data of Methyl 4-Cyanobenzoate

Methyl 4-cyanobenzoate is a chemical intermediate with the molecular formula $C_9H_7NO_2$ and a molecular weight of 161.16 g/mol ^{[1][2]} It presents as a white to off-white crystalline powder. ^[1] The compound is insoluble in water but soluble in organic solvents such as chloroform and ethyl acetate. ^{[1][3][4]}

The melting and boiling points are critical physical properties that are indicative of a substance's purity. For **methyl 4-cyanobenzoate**, these values are well-established.

Physical Property	Value	Conditions
Melting Point	65-67 °C	(lit.) ^{[1][3][5]}
	65-69 °C	
Boiling Point	142-144 °C	at 12 mmHg (lit.) ^{[1][3][5]}

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental in chemical analysis for identification and purity assessment. The capillary method is a widely used and reliable technique for both determinations.

Melting Point Determination (Capillary Method)

The melting point of a pure solid is typically a sharp, narrow range of 1-2°C.[6] Impurities tend to lower and broaden the melting range.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns) or a Thiele tube setup[7]
- Capillary tubes (one end sealed)
- Thermometer
- Mortar and pestle (for sample preparation)

Procedure:

- Sample Preparation: The sample must be completely dry, as residual solvent can act as an impurity.[8] The crystalline solid should be finely powdered to ensure uniform packing in the capillary tube.
- Loading the Capillary Tube: A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then tapped gently or dropped through a long glass tube to pack the solid into the sealed end.[7][8] The packed sample height should be approximately 2-3 mm for an accurate reading.[8]
- Heating: The capillary tube is placed in the heating block of the melting point apparatus.[8] An initial rapid heating can be done to determine an approximate melting point.

- Measurement: A fresh sample is then heated slowly, with the temperature increasing at a rate of no more than 1-2°C per minute as it approaches the expected melting point.^[7]
- Recording the Melting Range: Two temperatures are recorded: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample has completely melted into a clear liquid. This range is the melting point of the substance.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^{[9][10]}

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)^{[10][11]}
- Small test tube (e.g., Durham tube)
- Capillary tube (one end sealed)
- Thermometer
- Rubber band or thread to attach the test tube to the thermometer^{[10][11]}

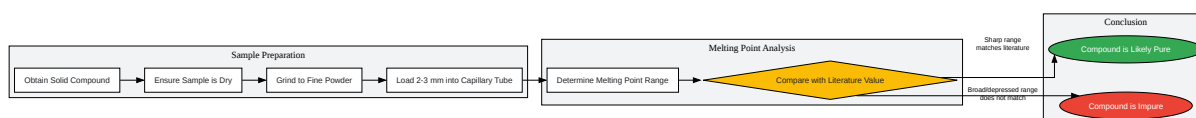
Procedure:

- Sample Preparation: A few milliliters of the liquid sample are placed into a small test tube.^[12]
- Assembly: A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.^{[10][12]} The test tube is then attached to a thermometer.^{[10][11]}
- Heating: The entire assembly is immersed in a heating bath, such as a Thiele tube filled with mineral oil.^{[10][11]} The apparatus is heated gently.^[10]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.^{[10][11]}

- **Measurement:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[10] It is also important to record the barometric pressure, as boiling point is pressure-dependent.[9]

Logical Workflow for Purity Assessment

The determination of a melting point is a standard procedure for assessing the purity of a solid organic compound. The following diagram illustrates the logical workflow for this process.



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Caption: Workflow for purity assessment using melting point determination.

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